

Thulium(III) Bromide Hydrate: Technical Guide & Application Protocol

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Compound of Interest

Compound Name: Thulium(III) bromide xhydrate

Cat. No.: B1497048

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CAS Number: 226419-26-7 Formula: $\text{TmBr}_3 \cdot x\text{H}_2\text{O}$ (Typically $x=6$)

Part 1: Strategic Abstract

Thulium(III) bromide hydrate acts as a critical intermediate in the high-purity synthesis of lanthanide-doped optical materials. While thulium oxide (

) is the primary commercial source of the element, it is chemically inert and insoluble in most organic media. The bromide hydrate serves as a reactive gateway, offering high solubility in water and polar organic solvents (ethanol, THF), enabling the precise solution-phase doping required for:

- High-Efficiency Discharge Lamps: Mercury-free metal halide lamps requiring precise color rendering.
- Halide Glasses: Low-phonon-energy hosts for mid-infrared fiber lasers.
- Nanomaterial Synthesis: A halide precursor for colloidal synthesis of luminescent nanocrystals where chloride contamination must be avoided.

This guide details the synthesis, characterization, and handling of $\text{TmBr}_3 \cdot x\text{H}_2\text{O}$, focusing on preventing the hydrolysis-induced formation of oxybromides (

), a common contaminant that degrades optical performance.

Part 2: Physicochemical Profile

Property	Specification	Notes
Appearance	White to pale gray crystalline solid	Hygroscopic; deliquesces in humid air.
Molecular Weight	408.65 g/mol (Anhydrous basis)	Hydrate MW varies with 'x'; typically ~516.7 g/mol for hexahydrate.
Solubility	High (Water, Ethanol, THF)	Exothermic dissolution.
Melting Point	952°C (Anhydrous)	Hydrate melts/dissolves in own waters ~100°C; decomposes before true melting.
Crystal Structure	Hexagonal (UCl ₃ type) / Monoclinic (Hydrate)	Coordination number typically 8 or 9 in hydrated sphere.
Stability	Moisture Sensitive	Hydrolyzes to TmOBr upon heating in air.

Part 3: Synthesis & Purification Protocol

Core Principle: Acid Digestion & Controlled Crystallization

The synthesis converts the refractory oxide into the soluble bromide. The critical quality attribute (CQA) is the pH balance during evaporation. If the solution becomes too acidic, excess HBr is trapped; if too neutral during heating, hydrolysis occurs.

Step-by-Step Methodology

Reagents:

- Thulium(III) Oxide (), 99.99% (REO).
- Hydrobromic Acid (HBr), 48% ACS Reagent Grade.

- Deionized Water (18.2 MΩ·cm).

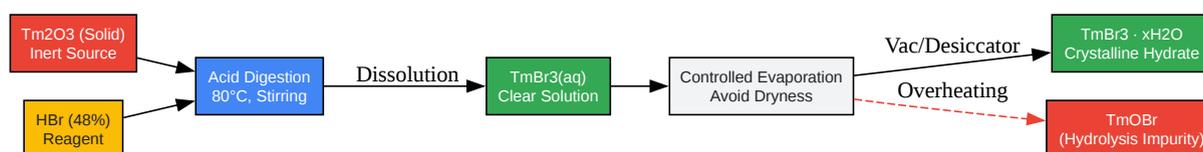
Workflow:

- Slurry Formation:
 - Suspend 5.0 g of

in 20 mL of DI water in a round-bottom flask.
 - Why: Direct addition of acid to dry oxide can be too vigorous; water moderates the exotherm.
- Acid Digestion:
 - Slowly add 48% HBr (approx. 20 mL, slight stoichiometric excess) while stirring.
 - Heat to 80°C. The slurry will clarify to a clear, slightly yellow solution.
 - Reaction:
- pH Adjustment (The Critical Step):
 - Once clear, check pH. It should be highly acidic (<1).
 - Validation: If unreacted oxide remains, add HBr dropwise. If fully clear, evaporate until volume reduces by 50%.
- Crystallization:
 - Cool the solution slowly to room temperature, then to 4°C.
 - Crystalline $\text{TmBr}_3[1][4] \cdot x\text{H}_2\text{O}$ will precipitate.
 - Alternative: For higher yield, rotary evaporate to a wet paste, but do not dry completely on the rotovap to avoid oxybromide formation.
- Isolation:

- Filter crystals under inert atmosphere (Argon) or rapid vacuum filtration.
- Dry in a vacuum desiccator over
at room temperature. Do not heat.

Visualization: Synthesis Pathway



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Caption: Logic flow for converting inert oxide to reactive bromide hydrate, highlighting the critical risk of hydrolysis (red path).

Part 4: Applications in Drug Development & Photonics

While Thulium is widely known for surgical lasers (Tm:YAG), the bromide salt plays a distinct role in materials engineering for medical devices and diagnostics.

Precursor for Medical Imaging Nanoparticles

Lanthanide-doped Upconversion Nanoparticles (UCNPs) are used for deep-tissue bio-imaging. TmBr_3 is a precursor for synthesizing bromide-based host lattices (e.g.,

or doping into

perovskites).

- Mechanism: Tm^{3+} ions absorb 980 nm NIR light (tissue transparent) and emit high-energy blue/UV photons.
- Utility: This "anti-Stokes" shift allows background-free imaging of tumors.

Mercury-Free Discharge Lamps

In pharmaceutical manufacturing environments requiring high color rendering index (CRI) lighting without toxic mercury, TmBr_3 is doped into metal halide lamps.

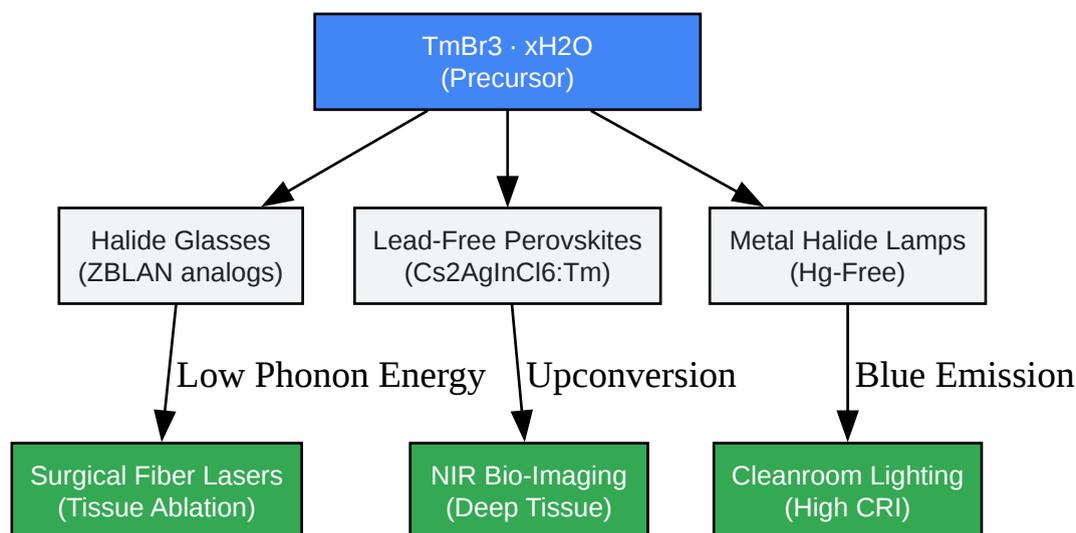
- Spectral Output: Tm^{3+} provides strong emission lines in the blue region, balancing the spectrum of other halides.

Halide Glass Fiber Lasers

TmBr_3 is a component in ZBLAN and other heavy-metal fluoride/bromide glasses used for mid-IR fibers.

- Medical Relevance: These fibers deliver the 2-micron laser energy used in laser lithotripsy (kidney stone destruction) and BPH (prostate) surgery.

Visualization: The Thulium Value Chain



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Caption: Mapping the utility of TmBr_3 from chemical precursor to medical and industrial end-use applications.

Part 5: Handling, Stability & Safety (E-E-A-T)

- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- PPE: Nitrile gloves, safety goggles, and fume hood (due to potential HBr off-gassing).

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